

Personal protective equipment for handling 5-Methyl-2-hepten-4-one

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Compound of Interest

Compound Name: 5-Methyl-2-hepten-4-one

Cat. No.: B146534

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Essential Safety and Handling Guide for 5-Methyl-2-hepten-4-one

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **5-Methyl-2-hepten-4-one** (CAS No. 81925-81-7). Adherence to these procedures is critical for ensuring laboratory safety and proper disposal.

Hazard Identification and Summary

5-Methyl-2-hepten-4-one is a flammable liquid that can cause skin and eye irritation.^{[1][2][3]} It may also cause an allergic skin reaction.^{[1][3]} Ingestion is harmful.^[1] It is imperative to handle this chemical with appropriate personal protective equipment in a well-ventilated area.

| Hazard Classification | GHS Pictogram | Signal Word | Hazard Statement |
|------------------------|---|-------------|---|
| Flammable liquids |  | Warning | H226: Flammable liquid and vapor[1] |
| Acute toxicity, Oral |  | Warning | H302: Harmful if swallowed[1] |
| Skin irritation |  | Warning | H315: Causes skin irritation[1][3] |
| Skin sensitization |  | Warning | H317: May cause an allergic skin reaction[1][3] |
| Serious eye irritation |  | Warning | H319: Causes serious eye irritation[2][3] |

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **5-Methyl-2-hepten-4-one** to minimize exposure and ensure personal safety.

| PPE Category | Item | Material/Specification |
|-------------------------|--|---|
| Eye and Face Protection | Safety Goggles or Face Shield | Chemical splash goggles or a face shield. |
| Hand Protection | Chemical-Resistant Gloves | Gloves with a Polyvinyl alcohol (PVA) coating are recommended for excellent resistance to ketones.[4][5] Butyl or fluoroelastomer gloves can also be considered.[5] |
| Body Protection | Laboratory Coat or Chemical-Resistant Apron | A standard laboratory coat should be worn. For larger quantities or tasks with a higher risk of splashing, a chemical-resistant apron over the lab coat is recommended. |
| Respiratory Protection | Not typically required with adequate ventilation | Work in a well-ventilated area or a chemical fume hood to avoid inhalation of vapors.[6] If ventilation is inadequate, a NIOSH-approved respirator may be necessary. |

Operational Plan: Step-by-Step Handling Protocol

Follow these steps to ensure the safe handling of **5-Methyl-2-hepten-4-one** during laboratory operations.

- Preparation:
 - Ensure a chemical fume hood is operational and the work area is clear of clutter.
 - Verify that an eyewash station and safety shower are accessible.[6]
 - Assemble all necessary equipment and reagents before handling the chemical.

- Don the required PPE as outlined in the table above.
- Handling:
 - Ground and bond containers when transferring the liquid to prevent static discharge.[\[1\]](#)
 - Use non-sparking tools.[\[1\]](#)
 - Keep the container tightly closed when not in use.[\[1\]](#)[\[6\]](#)
 - Avoid inhalation of vapor or mist.[\[6\]](#)
 - Prevent contact with skin and eyes.[\[1\]](#)
 - Keep away from heat, sparks, open flames, and other ignition sources.[\[1\]](#)[\[6\]](#) No smoking in the handling area.[\[1\]](#)
- Storage:
 - Store in a cool, dry, and well-ventilated place.[\[1\]](#)[\[6\]](#)
 - Keep containers tightly closed and sealed.[\[6\]](#)
 - Store away from incompatible materials such as strong oxidizing agents and strong bases.[\[6\]](#)

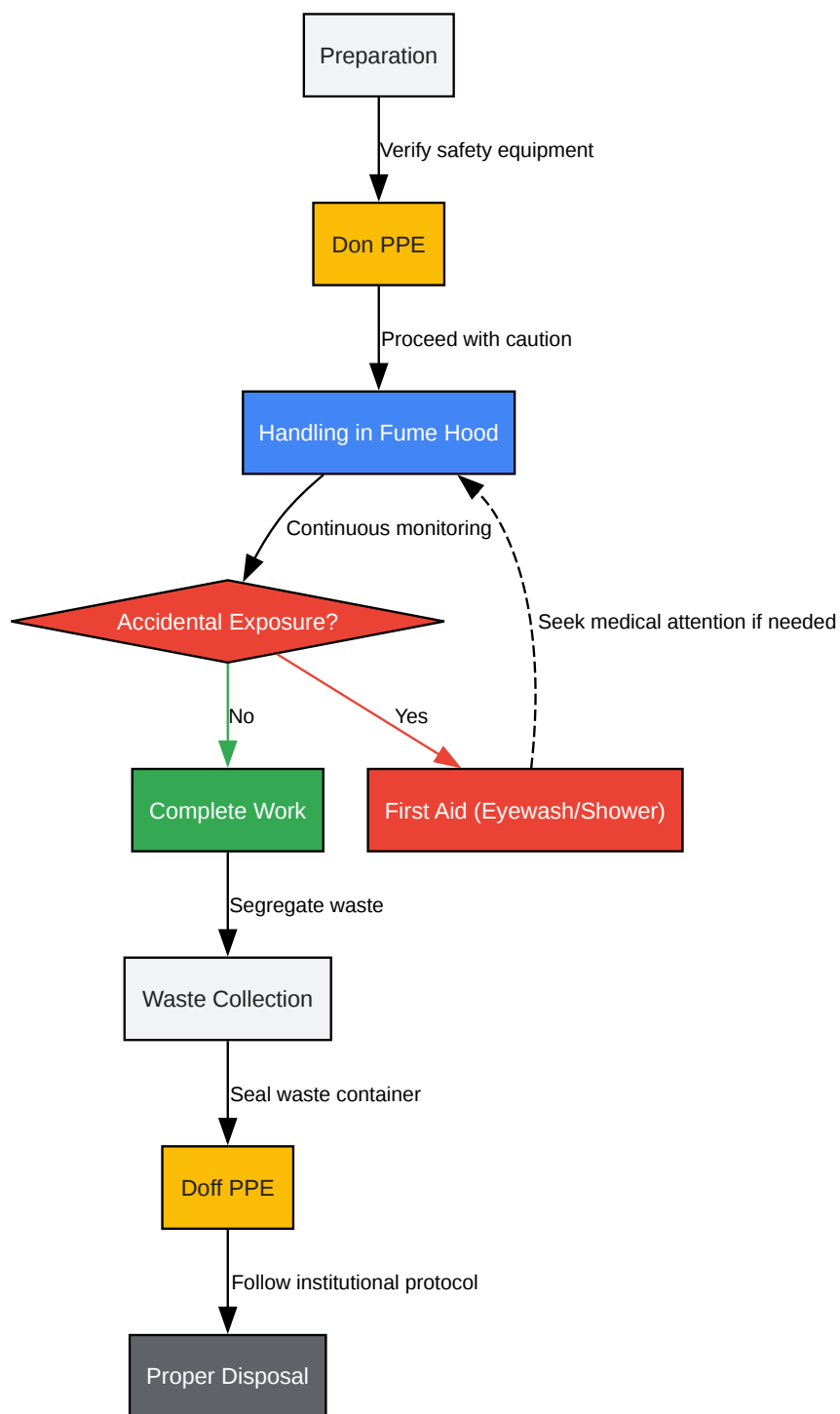
Disposal Plan: Step-by-Step Waste Management

Proper disposal of **5-Methyl-2-hepten-4-one** and contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection:
 - Collect waste **5-Methyl-2-hepten-4-one** and any materials contaminated with it (e.g., paper towels, gloves) in a designated, properly labeled, and sealed container.
 - The waste container should be suitable for flammable liquids.
- Labeling and Storage of Waste:

- Clearly label the waste container with "Hazardous Waste," the full chemical name ("**5-Methyl-2-hepten-4-one**"), and the associated hazards (Flammable, Irritant).
- Store the waste container in a designated hazardous waste accumulation area, away from incompatible materials.
- Disposal Procedure:
 - Dispose of the contents and container at an approved waste disposal plant.[\[1\]](#)
 - Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.
 - Do not dispose of the chemical down the drain.

Safe Handling Workflow



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Caption: Workflow for the safe handling of **5-Methyl-2-hepten-4-one**.

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